

Comparative analysis of the biological activity of (2-(Methylamino)phenyl)methanol derivatives

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Compound of Interest

Compound Name: (2-(Methylamino)phenyl)methanol

Cat. No.: B1346500

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A Comparative Analysis of the Biological Activity of **(2-(Methylamino)phenyl)methanol** Analogs and Structurally Related Compounds

Introduction

This guide provides a comparative analysis of the biological activity of derivatives structurally related to **(2-(methylamino)phenyl)methanol**. Due to a lack of extensive research on direct derivatives, this analysis focuses on analogous compounds, particularly aminobenzylnaphthols and other benzyl alcohol derivatives, to offer insights into their potential therapeutic applications. The primary focus of this guide is the anticancer and antimicrobial properties of these compounds, supported by experimental data from in vitro studies. The information is intended for researchers, scientists, and professionals in drug development.

Anticancer Activity of Aminobenzylnaphthol Derivatives

A study on a series of aminobenzylnaphthol derivatives, which share a core structural similarity with **(2-(methylamino)phenyl)methanol**, has demonstrated their cytotoxic effects against human cancer cell lines. The following table summarizes the 50% inhibitory concentration (IC50) values of these compounds against pancreatic (BxPC-3) and colorectal (HT-29) cancer cell lines.

Table 1: Cytotoxic Activity (IC50 in μ M) of Aminobenzylnaphthol Derivatives

Compound ID	BxPC-3 (Pancreatic Cancer)	HT-29 (Colorectal Cancer)
MMZ-140C	30.15 ± 9.39	37.76 ± 3.2
MMZ-167C	66.19 ± 7.36	-
MMZ-45B	-	31.78 ± 3.93
MMZ-147CE	-	111.5 ± 2.12
5-Fluorouracil (Control)	38.99 ± 14.67	52.26 ± 4.9

Data sourced from a study on aminobenzylnaphthols derived from the Betti reaction[1]. The IC₅₀ values represent the mean ± standard deviation.

The data indicates that several of the tested aminobenzylnaphthol derivatives exhibit significant cytotoxicity, with compounds MMZ-140C and MMZ-45B showing potency comparable to or greater than the standard chemotherapeutic agent, 5-Fluorouracil, in the tested cell lines[1].

Antimicrobial and Antioxidant Activities of Related Compounds

Research on other benzyl alcohol derivatives has highlighted their potential as antimicrobial and antioxidant agents. For instance, certain 2-hydroxy benzyl hydrazide derivatives have been shown to possess notable antibacterial and antioxidant properties[2]. One particular derivative, compound C-7, demonstrated a larger zone of inhibition against *Staphylococcus aureus* and *Escherichia coli* than the standard antibiotic ciprofloxacin[2]. Furthermore, organodiselenide-tethered methyl anthranilates have been reported to exhibit both anticancer and antimicrobial activities, with one compound showing higher cytotoxicity against HepG2 cells than the anticancer drug Adriamycin[3].

Experimental Protocols

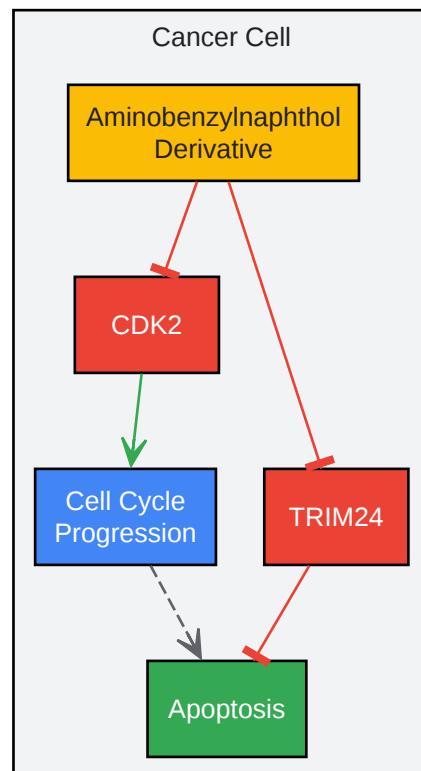
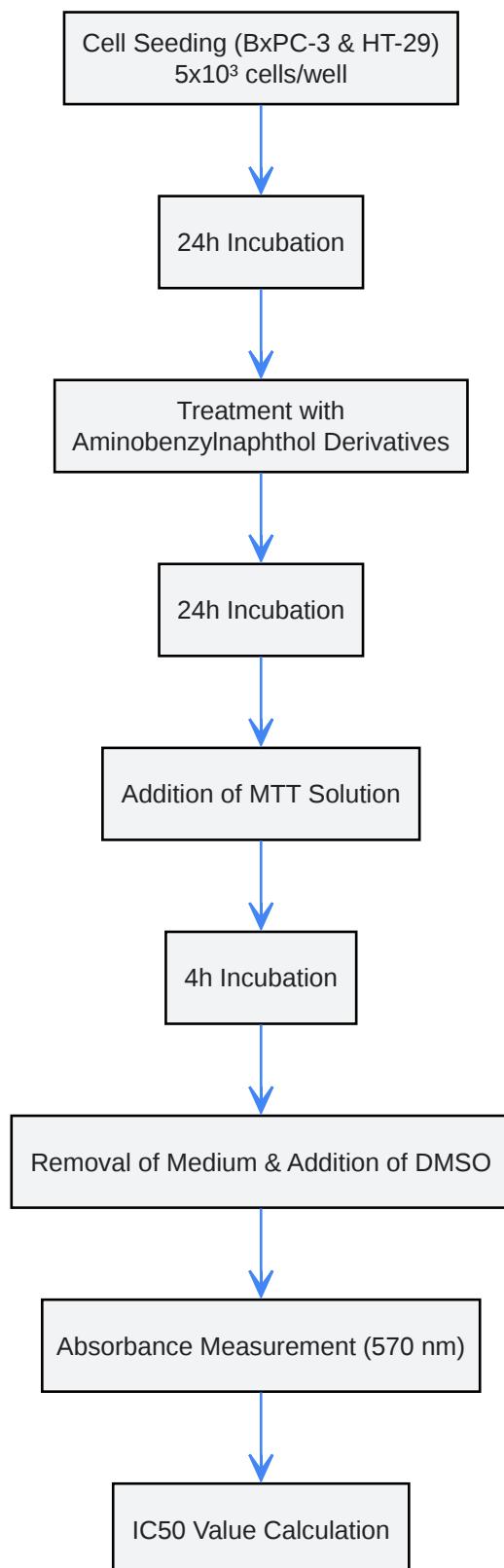
MTT Assay for Cytotoxicity

The cytotoxic activity of the aminobenzylnaphthol derivatives was determined using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay[1].

- Cell Seeding: Pancreatic (BxPC-3) and colorectal (HT-29) cancer cells were seeded in 96-well plates at a density of 5×10^3 cells per well and incubated for 24 hours.
- Compound Treatment: The cells were then treated with various concentrations of the test compounds and incubated for another 24 hours.
- MTT Addition: After the treatment period, 20 μL of MTT solution (5 mg/mL in PBS) was added to each well, and the plates were incubated for 4 hours.
- Formazan Solubilization: The medium was removed, and 100 μL of DMSO was added to each well to dissolve the formazan crystals.
- Absorbance Measurement: The absorbance was measured at 570 nm using a microplate reader.
- IC50 Calculation: The IC50 values were calculated from the dose-response curves.

Visualizations

Experimental Workflow for MTT Assay

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